

Application Notes: GSK199 Solubility and Handling

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Introduction

GSK199 is a potent, reversible, and selective inhibitor of Protein Arginine Deiminase 4 (PAD4), with an IC50 of 200 nM.[1][2][3][4] PAD4 is an enzyme that catalyzes the conversion of arginine residues to citrulline on proteins, a post-translational modification known as citrullination.[3][4] This process is implicated in various physiological and pathological processes, including gene regulation, inflammation, and the formation of Neutrophil Extracellular Traps (NETs).[3][5][6] **GSK199** is a critical tool compound for studying the role of PAD4 in diseases such as rheumatoid arthritis and cancer.[6][7] These notes provide detailed information on the solubility of **GSK199** in various solvents and protocols for its preparation and storage.

Solubility Data

GSK199 exhibits varying solubility in common laboratory solvents. The following table summarizes the quantitative solubility data for **GSK199** hydrochloride. It is crucial to use fresh, anhydrous DMSO, as its hygroscopic nature can significantly reduce the solubility of the compound.[1][2]



Solvent	Concentration (mg/mL)	Molar Concentration (mM)
DMSO (Dimethyl Sulfoxide)	≥ 100 mg/mL[1]	213.23 mM[1]
DMSO (Dimethyl Sulfoxide)	94 mg/mL[2]	200.43 mM[2]
Water	94 mg/mL[2]	200.43 mM
Ethanol	31 mg/mL[2]	66.10 mM
DMF (Dimethylformamide)	30 mg/mL[4]	63.97 mM
PBS (pH 7.2)	10 mg/mL[4]	21.32 mM

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution of **GSK199** in DMSO, suitable for in vitro experiments and for creating working solutions for in vivo studies.

Materials:

- GSK199 (hydrochloride salt, MW: 468.98 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath

Procedure:

- Weigh the desired amount of GSK199 powder in a sterile vial.
- Add the appropriate volume of fresh, anhydrous DMSO to achieve the target concentration (e.g., for a 100 mg/mL stock, add 1 mL of DMSO to 100 mg of GSK199).



- Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
- If the compound does not fully dissolve, sonicate the solution in an ultrasonic bath for 5-10 minutes.[1][4]
- Gentle warming to 37°C can also be applied to aid dissolution.
- Once a clear solution is obtained, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[1][4]

Storage:

- Store the DMSO stock solution at -20°C for up to 1 month or at -80°C for up to 6 months.[1]
- Ensure containers are sealed tightly to protect from moisture.[1]

Protocol 2: Preparation of an In Vivo Formulation

This protocol details the preparation of a vehicle formulation suitable for oral administration in animal models, achieving a **GSK199** concentration of \geq 2.5 mg/mL.[1]

Materials:

- GSK199 stock solution in DMSO (e.g., 25 mg/mL)
- PEG300 (Polyethylene glycol 300)
- Tween-80 (Polysorbate 80)
- Saline (0.9% NaCl, sterile)
- · Sterile conical tube

Procedure (for 1 mL of working solution):

In a sterile conical tube, add 400 μL of PEG300.

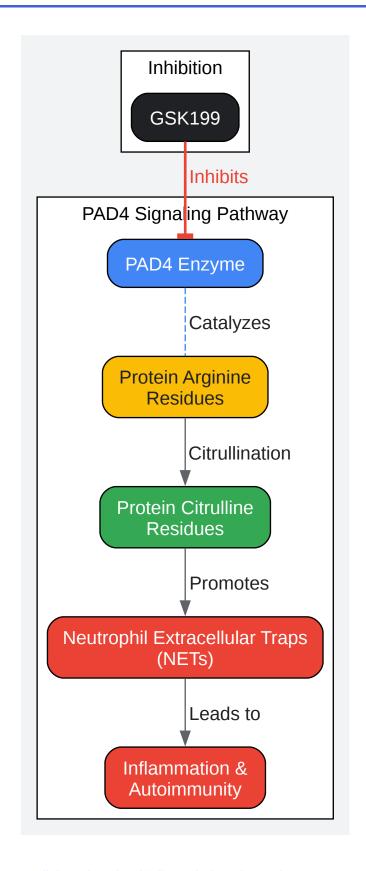


- Add 100 μL of a 25 mg/mL GSK199 stock solution in DMSO to the PEG300. Mix thoroughly by vortexing until the solution is homogeneous.[1]
- Add 50 μL of Tween-80 to the mixture and vortex again until evenly mixed.[1]
- Add 450 μL of sterile saline to bring the final volume to 1 mL. Vortex thoroughly to ensure a clear and uniform solution.[1]
- The final vehicle composition will be: 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.[1] This formulation results in a clear solution with a GSK199 solubility of at least 2.5 mg/mL (5.33 mM).[1]

Visualization of Mechanism of Action

GSK199 functions by inhibiting the PAD4 enzyme, which plays a key role in protein citrullination and the subsequent formation of Neutrophil Extracellular Traps (NETs), a process implicated in autoimmune diseases like rheumatoid arthritis.





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Caption: Mechanism of PAD4 inhibition by GSK199.



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